

An In-depth Technical Guide to the Surface Field Characteristics of BX048 Magnets

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

[Get Quote](#)

This technical guide provides a comprehensive overview of the surface field characteristics and physical properties of the **BX048** magnet. The content is tailored for researchers, scientists, and drug development professionals who may utilize these components in sensors, actuators, or specialized experimental apparatus. The **BX048** is a high-performance neodymium block magnet known for its strong magnetic field in a compact form factor.

Quantitative Data Summary

The **BX048** is a Grade N42 Neodymium (NdFeB) block magnet. Its key physical and magnetic properties are summarized below, compiled from various suppliers. Minor variations in reported values may exist due to differences in measurement techniques and manufacturing tolerances.

| Parameter | Value | Unit | Notes |
|----------------------------|------------------------------|--------|---|
| Part Number | BX048 / NM-BX048 | - | A common identifier for this specific magnet size and grade. |
| Material | Neodymium-Iron-Boron (NdFeB) | - | Sintered Neodymium Magnet. |
| Grade | N42 | MGOe | Indicates a maximum energy product of 42 MGOe. [1] [2] [3] |
| Dimensions (L x W x T) | 1 x 1/4 x 1/2 | inches | Equivalent to 25.4 x 6.35 x 12.7 mm. [4] [5] |
| Dimensional Tolerances | ±0.004 | inches | Applies to all dimensions (±0.1mm). [1] [2] |
| Magnetization Direction | Through Thickness | - | The North and South poles are on the 1" x 1/4" faces. [1] [2] [6] |
| Surface Field | ~4876 - 5876 | Gauss | Measured on the surface of the magnet. The value can vary based on the specific measurement location and instrument. [1] [4] [5] |
| Residual Flux Density (Br) | 13,200 | Gauss | Represents the maximum flux output from the magnet material at zero air gap. [1] [5] |
| Pull Force (Case 1) | ~18.71 | lbs | Single magnet pulling against a thick, flat |

steel plate.[\[2\]](#)[\[5\]](#)[\[6\]](#)

| | | | |
|------------------------|---------------------------------|---------|--|
| Maximum Operating Temp | 176 / 80 | °F / °C | Exceeding this temperature can lead to demagnetization. [1] |
| Coating | Nickel-Copper-Nickel (Ni-Cu-Ni) | - | Provides corrosion resistance. [1] [2] [6] |
| Weight | ~0.54 | oz | Approximately 15.4 grams. [1] [2] [5] |

Experimental Protocols

While specific manufacturer test protocols are proprietary, the characterization of the **BX048** magnet's properties follows standardized industry methodologies. Below are detailed descriptions of likely protocols for key measurements.

2.1 Surface Field Strength Measurement

This procedure quantifies the magnetic field density at the surface of the magnet.

- Instrumentation: A calibrated axial Hall probe Gaussmeter is the standard instrument for this measurement. The probe must be calibrated to a known magnetic field standard.
- Methodology:
 - The **BX048** magnet is securely fixed in a non-magnetic vise or holder to prevent movement.
 - The Hall probe of the Gaussmeter is mounted on a micrometer positioning stage to ensure precise and repeatable placement.
 - The active area of the Hall sensor is brought into direct contact with the magnet's surface, ensuring it is perpendicular to the magnetic pole face.
 - Measurements are typically taken at the geometric center of the pole face (1" x 1/4" surface), as this is where the field is generally strongest and most uniform.

- Multiple readings are taken and averaged to ensure accuracy. The reported "Surface Field" value is the result of this direct contact measurement.

2.2 Pull Force Testing

This protocol measures the adhesive force of the magnet against a standardized ferromagnetic plate, simulating a typical application.

- Instrumentation: A force gauge mounted on a motorized test stand. A thick, flat, polished steel plate (typically low-carbon steel, e.g., ASTM A36) is used as the test surface.
- Methodology:
 - The steel plate is securely fixed to the base of the test stand.
 - The **BX048** magnet is brought into flush contact with the center of the steel plate.
 - The force gauge, equipped with a non-magnetic hook or fixture, is attached to the magnet.
 - The motorized stand pulls the magnet away from the steel plate in a direction perpendicular to the surface at a constant, slow speed.
 - The force gauge records the peak force required to separate the magnet from the plate. This peak value is reported as the "Pull Force". This corresponds to "Pull Force Case 1" data provided by suppliers.[\[4\]](#)[\[5\]](#)

2.3 B-H Curve (Demagnetization Curve) Analysis

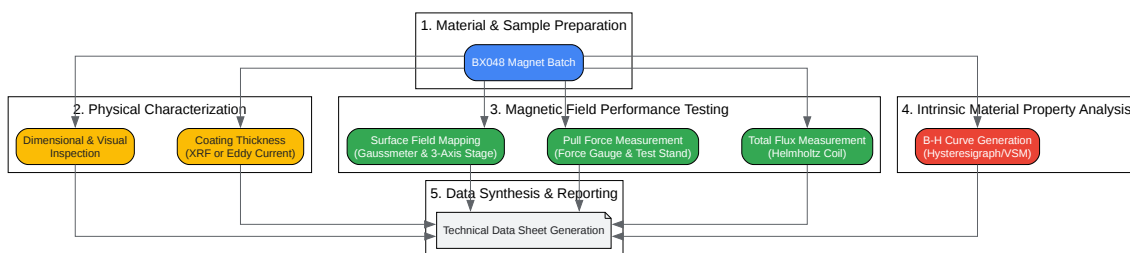
This fundamental characterization provides data on the magnet's intrinsic magnetic properties.

- Instrumentation: A Hysteresigraph or a Vibrating Sample Magnetometer (VSM).
- Methodology:
 - A sample of the N42 NdFeB material from the same batch as the **BX048** magnets is placed within the instrument.
 - The sample is first magnetized to saturation in a strong positive magnetic field.

- The external magnetic field is then swept from the positive maximum, through zero, to a negative maximum, and back.
- During this sweep, the instrument measures the magnetic moment of the material.
- The resulting data is plotted as a B-H curve (magnetic induction B vs. applied field H). Key parameters like Residual Flux Density (Br) and Coercivity (Hc) are derived from the second quadrant of this curve.

Visualized Workflow

The following diagram illustrates the logical workflow for the comprehensive characterization of a permanent magnet like the **BX048**, from initial inspection to final data analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. edgemagnets.com [edgemagnets.com]
- 2. 1 x 1/4 x 1/2 inch thick Block Magnets BX048 Magnet [albmagnets.com]
- 3. edgerem.com [edgerem.com]
- 4. 1 x 1/4 x 1/2 Inch Neodymium Rare Earth Countersunk Block Magnet N42 (#6 screw) bx048cs | K&J Magnetics [kjmagnetics.com]
- 5. 1 x 1/4 x 1/2 Inch Neodymium Rare Earth Bar Magnet N42 bx048 | K&J Magnetics [kjmagnetics.com]
- 6. BX048 Neodymium Block Magnet, 1" X 1/4" X 1/2" Thick - Heeger Magnet [nibmagnet.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Surface Field Characteristics of BX048 Magnets]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554237#surface-field-characteristics-of-bx048-magnets]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com